

3-Methoxycyclohex-2-en-1-one molecular weight and formula

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Compound of Interest

Compound Name: 3-Methoxycyclohex-2-en-1-one

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An In-depth Technical Guide on **3-Methoxycyclohex-2-en-1-one**

This technical guide provides essential information regarding the molecular properties of **3-Methoxycyclohex-2-en-1-one**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

3-Methoxycyclohex-2-en-1-one is a cyclic ketone with the chemical formula C7H10O2.^{[1][2]} Its molecular structure and composition are fundamental to its chemical behavior and potential applications in organic synthesis.

Quantitative Molecular Information

A summary of the key quantitative data for **3-Methoxycyclohex-2-en-1-one** is presented below for straightforward reference and comparison.

Property	Value	Unit
Molecular Formula	<chem>C7H10O2</chem>	
Molecular Weight	126.15	g/mol
Exact Mass	126.068077	Da

Table 1: Summary of the molecular properties of **3-Methoxycyclohex-2-en-1-one**.

Experimental Protocols & Methodologies

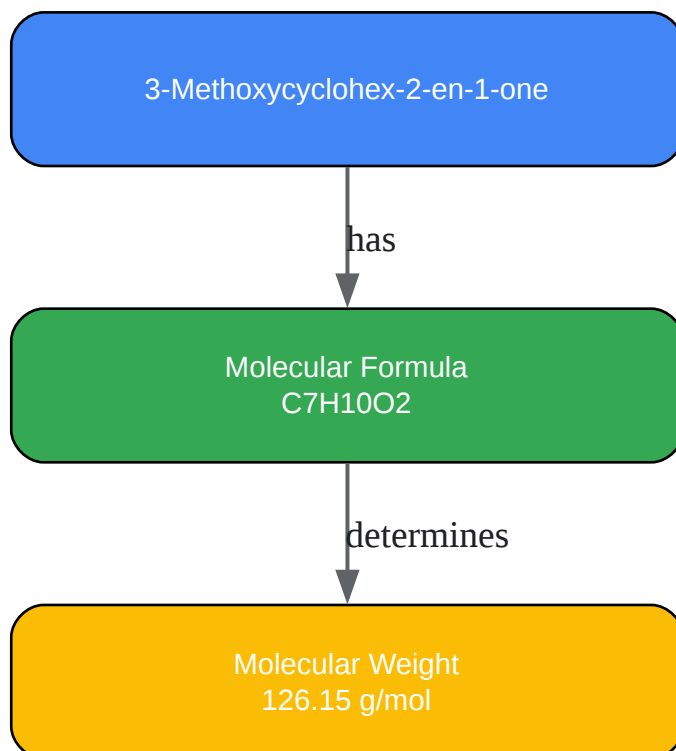
The determination of the molecular weight and formula of chemical compounds like **3-Methoxycyclohex-2-en-1-one** is typically achieved through a combination of mass spectrometry and elemental analysis.

Mass Spectrometry: This technique is used to measure the mass-to-charge ratio of ions. The molecular weight is determined by identifying the molecular ion peak. High-resolution mass spectrometry can provide the exact mass, which helps in confirming the elemental composition.

Elemental Analysis: This experimental method determines the percentage composition of individual elements in a compound. The empirical formula can be derived from this data, and in conjunction with the molecular weight from mass spectrometry, the molecular formula can be established.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



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Figure 1: Relationship between compound name, formula, and molecular weight.

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References

- 1. 3-Methoxy-2-cyclohexen-1-one | CAS#:16807-60-6 | Chemsrsc [chemsrc.com]
- 2. 3-Methoxycyclohex-2-en-1-one | C7H10O2 | CID 85597 - PubChem [pubchem.ncbi.nlm.nih.gov]

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